

An In-Depth Technical Guide to Thiogeraniol: Molecular Weight and Formula

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Compound of Interest

Compound Name: Thiogeraniol

Cat. No.: B3425138

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This guide provides a focused overview of the fundamental molecular properties of **thiogeraniol**, a monoterpene and an organosulfur compound.^[1] **Thiogeraniol** is structurally derived from geraniol, with the hydroxyl group substituted by a thiol group. This substitution imparts distinct chemical properties and a characteristic aroma, making it a compound of interest in the flavor and fragrance industries.^[1]

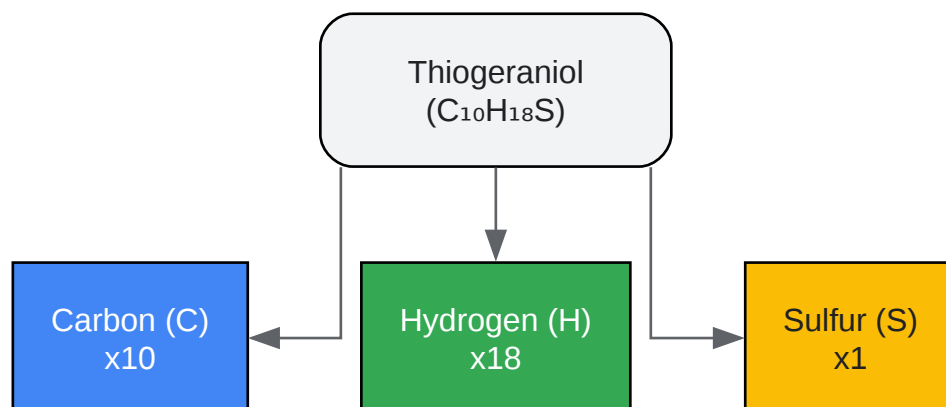
Molecular and Physical Properties

The essential molecular and physical characteristics of **thiogeraniol** are summarized below. These data are critical for researchers and drug development professionals in understanding its stoichiometry, reactivity, and behavior in various chemical environments.

Property	Value
Molecular Formula	C ₁₀ H ₁₈ S ^[1]
Molecular Weight	170.32 g/mol ^[1] ^[2]
IUPAC Name	(2E)-3,7-dimethylocta-2,6-diene-1-thiol
Synonyms	Geranyl mercaptan, (E)-3,7-Dimethylocta-2,6-diene-1-thiol ^[3]
Physical Description	Yellow to orange liquid ^[3]
Monoisotopic Mass	170.11292175 Da

Chemical Structure and Composition

The molecular formula $C_{10}H_{18}S$ indicates that each molecule of **thiogeraaniol** is composed of ten carbon atoms, eighteen hydrogen atoms, and one sulfur atom. The diagram below illustrates this elemental composition, which forms the basis of its chemical structure and reactivity.



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Elemental composition of a single molecule of **Thiogeraaniol**.

Note: The experimental protocols for determining these properties are standard analytical chemistry techniques (such as mass spectrometry and elemental analysis) and are not detailed in the provided reference data. For specific experimental methodologies, researchers should consult primary analytical chemistry literature.

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References

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